

Essential Safety and Operational Guide for Handling Benzo[d]thiazol-6-ylmethanol

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Compound of Interest

Compound Name: *Benzo[d]thiazol-6-ylmethanol*

Cat. No.: *B011606*

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Benzo[d]thiazol-6-ylmethanol** (CAS No. 19989-66-3). The following procedures are designed to ensure the safe handling, storage, and disposal of this compound.

Chemical Identifier and Hazard Information

Identifier	Value
Chemical Name	Benzo[d]thiazol-6-ylmethanol
CAS Number	19989-66-3 [1]
Molecular Formula	C8H7NOS [2] [3]
Molecular Weight	165.21 g/mol [2] [3]
Signal Word	Warning [1]
Hazard Statements	H302: Harmful if swallowed. H312: Harmful in contact with skin. H332: Harmful if inhaled. H319: Causes serious eye irritation. [4]
Precautionary Statements	P261, P264, P270, P280, P302+P352, P304+P340, P305+P351+P338, P312, P501 [5]

Personal Protective Equipment (PPE)

Based on the hazard classification, the following minimum Level D personal protective equipment is required.^[6] However, a risk assessment for specific laboratory procedures may necessitate a higher level of protection.

Protection Type	Specific PPE	Reasoning
Eye and Face Protection	Chemical splash goggles or a face shield. ^{[7][8]}	Protects against splashes that can cause serious eye irritation. ^[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile), a lab coat or gown with long sleeves and tight-fitting cuffs. ^[9]	Prevents skin contact, as the substance is harmful upon absorption. ^[4] Double gloving is recommended. ^{[7][9]}
Respiratory Protection	Use in a well-ventilated area or with local exhaust ventilation (e.g., fume hood). If ventilation is inadequate, a NIOSH-approved respirator is necessary. ^[10]	Prevents inhalation, as the substance is harmful if inhaled. ^[4]
Footwear	Closed-toe shoes.	Provides protection from accidental spills.

Operational Plan: Handling and Storage

Handling:

- Engineering Controls: All handling of **Benzo[d]thiazol-6-ylmethanol** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.^[5]
- Safe Handling Practices:
 - Avoid direct contact with the skin, eyes, and clothing.^[5]

- Do not breathe dust, fume, gas, mist, vapors, or spray.[4][5]
- Wash hands thoroughly after handling.[4][5]
- Do not eat, drink, or smoke in the work area.[4]
- Ensure an eyewash station and safety shower are readily accessible.

Storage:

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[1][5]
Recommended storage temperature is 2-8°C.[1]
- Keep away from incompatible materials such as strong oxidizing agents, acids, and bases.
[11]

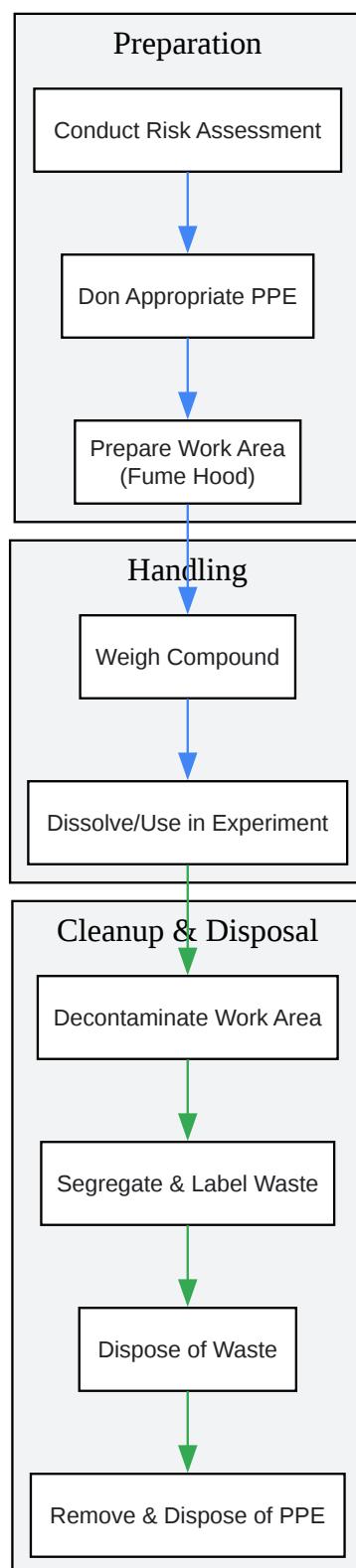
Disposal Plan

- Waste Characterization: **Benzo[d]thiazol-6-ylmethanol** is considered hazardous waste.
- Containerization: Collect waste material in a clearly labeled, sealed container.
- Disposal Method: Dispose of contents and container in accordance with all local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[5][11]

Emergency Procedures

Exposure Type	First Aid Measures
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[4][5]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention.[4][11]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[4][5]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4][11]
Spills	Evacuate the area. Wear appropriate PPE. Absorb the spill with inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal.[11]

Experimental Workflow: Safe Handling of Benzo[d]thiazol-6-ylmethanol



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Caption: Workflow for the safe handling of **Benzo[d]thiazol-6-ylmethanol**.

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